

# Application Note: Safe Handling and Disposal of Tri-n-propyltin Chloride

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## Compound of Interest

Compound Name: TRI-N-PROPYLTIN CHLORIDE

CAS No.: 2279-76-7

Cat. No.: B1584580

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## Executive Summary

**Tri-n-propyltin chloride** (TPTCl, CAS 2212-50-2) is a highly toxic organotin compound used primarily as a biocidal intermediate and in chemical synthesis.[1] Unlike inorganic tin, the propyl-substituted organic moiety facilitates rapid absorption through biological membranes, leading to severe neurotoxicity, immunotoxicity, and endocrine disruption.[1]

This guide provides a rigorous protocol for the safe handling, containment, and disposal of TPTCl. It moves beyond standard Safety Data Sheet (SDS) advice to offer field-proven techniques for chemical neutralization (quenching) and waste segregation, ensuring compliance with strict environmental regulations regarding marine pollutants.[1]

## Chemical Profile & Hazard Assessment

Substance: **Tri-n-propyltin chloride** (TPTCl) Physical State: Colorless to yellow liquid Odor: Pungent, unpleasant[1]

Property	Value	Critical Safety Implication
Boiling Point	123°C (13 hPa)	Volatility is sufficient to generate hazardous vapors at room temperature; Fume hood mandatory.
Flash Point	95°C	Class IIIA Combustible Liquid. [1] Keep away from high heat sources.
Toxicity (Acute)	Oral, Dermal, Inhalation	Fatal if absorbed through skin. Neurotoxin.[1] Inhibits oxidative phosphorylation.[1]
Environmental	Marine Pollutant	Zero-discharge policy. Extremely toxic to aquatic life with long-lasting effects.[1]
Reactivity	Moisture Sensitive	Hydrolyzes to form HCl fumes; keep containers tightly sealed. [1]

Key Mechanism of Toxicity: TPTCl acts as an anion carrier (ionophore) in mitochondrial membranes, disrupting the chloride-hydroxide exchange.[1] This uncouples oxidative phosphorylation, leading to ATP depletion and cell death.[1] It is also a potent endocrine disruptor, causing imposex in marine gastropods at nanogram/liter concentrations.[1]

## Engineering Controls & Personal Protective Equipment (PPE)[1]

### Engineering Controls

- Primary Barrier: All handling must occur within a certified Chemical Fume Hood operating at a face velocity of 0.5 m/s (100 fpm).[1]
- Secondary Containment: Perform all transfers over a spill tray (polypropylene or stainless steel) capable of holding 110% of the container volume.[1]

- Decontamination Station: A dedicated "waste station" inside the hood containing a beaker of 10% bleach (sodium hypochlorite) for immediate pipette tip ejection.[1]

## PPE Selection Strategy

Standard nitrile gloves provide insufficient protection against organotin for prolonged periods.

[1] TPTCl can permeate thin nitrile in minutes.[1]

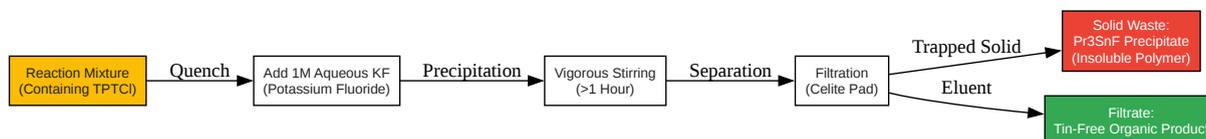
- Hand Protection (Layered Protocol):
  - Inner Layer: Silver Shield® / 4H® (EVOH/PE laminate) gloves.[1] Rationale: These provide the highest permeation resistance to organometallics.
  - Outer Layer: 5 mil Nitrile gloves.[1] Rationale: Provides dexterity and protects the inner laminate glove from physical tears.
  - Protocol: Change outer nitrile gloves immediately upon splash contact.[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1).[1] Face shield recommended for volumes >50 mL.[1]
- Body Protection: Lab coat (buttoned) + chemically resistant apron if handling stock solutions. [1]

## Handling Protocol: The "Fluoride Quench" Technique[2]

In synthetic applications (e.g., Stille couplings), TPTCl residues often contaminate the organic product.[1] The standard water wash is ineffective due to TPTCl's lipophilicity.[1]

We recommend the "Fluoride Quench" method to convert soluble TPTCl into insoluble Tri-n-propyltin fluoride (Pr<sub>3</sub>SnF), facilitating physical removal.[1]

## Workflow Diagram: Handling & Quenching



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Caption: The Fluoride Quench converts soluble organotin chlorides into insoluble polymeric fluorides, simplifying removal and waste segregation.[1][2]

## Detailed Protocol

- Preparation: Prepare a saturated solution of Potassium Fluoride (KF) or Sodium Fluoride (NaF) in water (~1M).[1]
- Quenching: Add the aqueous fluoride solution to your organic reaction mixture (ratio 1:1 v/v).
- Precipitation: Stir vigorously at room temperature for at least 1 hour. You will observe the formation of a white, polymeric solid (Tri-n-propyltin fluoride).[1]
  - Note: Unlike the chloride, the fluoride species is highly insoluble in most organic solvents and water.
- Filtration: Filter the biphasic mixture through a pad of Celite® 545. The toxic organotin solid will be trapped in the Celite.
- Segregation:
  - Solid Waste: The Celite pad containing the tin residue goes into Solid Hazardous Waste (Toxic).[1]
  - Liquid Waste: The filtrate is now significantly depleted of tin; separate layers and dispose of aqueous/organic fractions normally, though still labeled as "Trace Organotin."

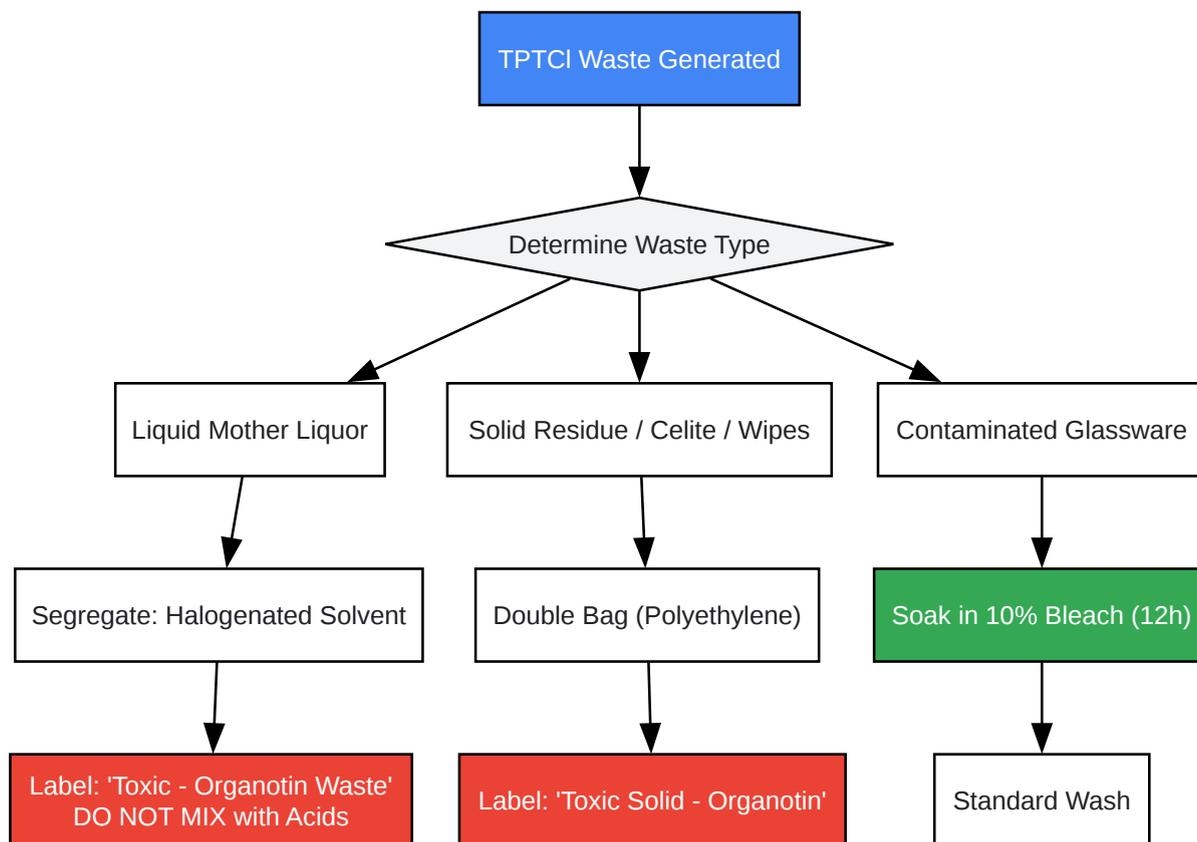
## Decontamination and Waste Disposal[1]

## Decontamination of Glassware

Organotins adhere strongly to glass.[1] Simple solvent rinsing is often insufficient.[1]

- Rinse 1: Rinse glassware with Dichloromethane (DCM) to remove bulk organic residue.[1] Collect in Halogenated Organic Waste.
- Oxidation Bath: Soak glassware for 12+ hours in a 10% Bleach (Sodium Hypochlorite) solution.[1]
  - Mechanism:[1] The oxidant cleaves the Propyl-Sn bond, converting the toxic organotin into inorganic tin oxide ( $\text{SnO}_2$ ), which is significantly less toxic.[1]
- Final Wash: Rinse with water, then acetone.[1]

## Waste Disposal Decision Tree



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Caption: Segmentation logic for TPTCl waste streams ensures regulatory compliance and minimizes downstream hazards.

## Labeling Requirements

All waste containers must be tagged immediately.[1]

- Must Contain: "Tri-n-propyltin chloride," "Highly Toxic," "Marine Pollutant." [1]
- Hazard Codes: H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H410 (Very toxic to aquatic life). [1][2]

## Emergency Response Procedures

Scenario	Immediate Action
Skin Contact	DO NOT USE SOLVENTS (ethanol/DMSO will increase absorption). [1] Wash immediately with soap and copious water for 15 minutes. [1] Remove contaminated clothing carefully. [1] Seek medical attention.
Eye Contact	Rinse cautiously with water for 15 minutes. [1] Remove contact lenses if present. [1] Consult an ophthalmologist immediately.
Spill (Hood)	Evacuate area. Don Silver Shield gloves. [1] Cover spill with activated charcoal or vermiculite. [1] Do not use combustible materials (sawdust). [1]
Spill (Floor)	Evacuate lab. Call EHS immediately. Do not attempt to clean up without SCBA if volume >100mL. [1]

## References

- PubChem. (2023). [1] Tripropyltin chloride - Compound Summary. National Library of Medicine. [1] [Link]

- Occupational Safety and Health Administration (OSHA). (n.d.).<sup>[1]</sup> Personal Protective Equipment: Glove Selection Chart. [\[Link\]](#)
- Renaud, P., & Lacôte, E. (1998).<sup>[1]</sup><sup>[3]</sup> A Simple and Efficient Method for the Removal of Tin Residues from Reaction Mixtures. Tetrahedron Letters, 39(15), 2123-2126.<sup>[1]</sup> (Source for Fluoride Quench methodology).
- New South Wales EPA. (1989).<sup>[1]</sup> Chemical Control Order: Organotin Waste Materials. [\[Link\]](#)<sup>[1]</sup>

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## Sources

- 1. Tributyltin fluoride | C<sub>12</sub>H<sub>27</sub>F<sub>3</sub>Sn | CID 16120 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Tripropyltin chloride | C<sub>9</sub>H<sub>21</sub>Cl<sub>3</sub>Sn | CID 16784 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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